

Visualizing and Analyzing the 1P14 Structure in PyMOL: Application Notes and Protocols

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Compound of Interest

Compound Name: 1O14

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This document provides detailed application notes and protocols for the visualization and analysis of the 1P14 protein structure using PyMOL. The 1P14 entry in the Protein Data Bank (PDB) is the crystal structure of a catalytic-loop mutant of the human insulin receptor tyrosine kinase. Understanding the structural implications of this mutation is crucial for research in insulin signaling, diabetes, and cancer. This guide will walk you through the necessary steps to fetch, visualize, and analyze this mutant structure in comparison to its wild-type counterpart, providing insights into its function and potential for drug development.

Data Presentation: Structural Quality and Geometry of 1P14

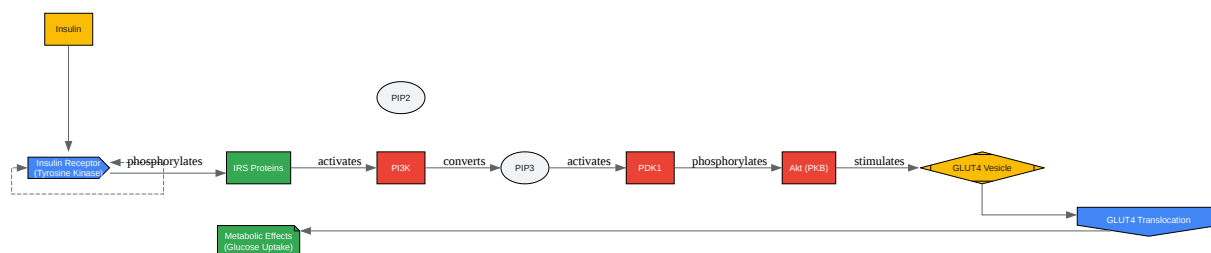
A thorough analysis of a protein structure begins with assessing its quality. The following table summarizes key validation metrics for the 1P14 structure, extracted from its wwPDB validation report. This data provides a quantitative overview of the geometric quality of the deposited model.

Metric	Value	Percentile Rank
Ramachandran Plot		
- Favored	95.8%	85
- Allowed	4.2%	100
- Outliers	0.0%	100
Sidechain Outliers	0.0%	100
R-Value Free	0.277	68
R-Value Work	0.232	70
Clashscore	11.26	59
**Average B-factor ($\text{\AA}^2$) **	45.1	-

Note: Percentile ranks are relative to all X-ray structures of similar resolution. A higher percentile rank indicates a better quality metric.

Signaling Pathway: Insulin Receptor Tyrosine Kinase

The insulin receptor is a key player in cellular metabolism, growth, and proliferation. Its signaling cascade is initiated by the binding of insulin, leading to the autophosphorylation of the intracellular tyrosine kinase domains and subsequent phosphorylation of downstream substrates. The following diagram illustrates the simplified signaling pathway.



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Caption: Simplified Insulin Receptor Signaling Pathway.

Experimental Protocols

This section provides detailed protocols for visualizing and analyzing the 1P14 structure in PyMOL.

Protocol 1: Fetching and Basic Visualization of 1P14

This protocol describes the initial steps to load and display the 1P14 structure in PyMOL.

Methodology:

- Launch PyMOL: Open the PyMOL application.
- Fetch the PDB Structure: In the PyMOL command line, type `fetch 1P14` and press Enter. This will download and load the structure from the PDB.

- Initial Visualization: The structure will be displayed in a default "lines" representation. To get a better overview of the protein's secondary structure, use the following commands:
 - hide everything, all
 - show cartoon, 1P14
- Coloring: To differentiate the protein chain, you can color it. For example, to color it green:
 - color green, 1P14
- Set a White Background: For clarity in visualization and for creating figures, set the background to white:
 - bg_color white
- Center and Zoom: To focus on the molecule:
 - zoom vis

Protocol 2: Comparative Analysis of Mutant (1P14) and Wild-Type (1IRK) Structures

This protocol details the steps to compare the mutant 1P14 structure with its wild-type counterpart (PDB ID: 1IRK) to identify structural differences.[\[1\]](#)

Methodology:

- Fetch Both Structures:
 - fetch 1P14
 - fetch 1IRK
- Align the Structures: To compare the two structures, they must be superimposed. The align command performs a sequence alignment followed by a structural superposition.[\[2\]](#)[\[3\]](#)
 - align 1P14, 1IRK

- PyMOL will output the RMSD (Root Mean Square Deviation) value, which indicates the degree of structural similarity. A lower RMSD value signifies a higher similarity.
- Visualizing the Alignment:
 - Color the two structures differently to distinguish them:
 - color cyan, 1P14
 - color salmon, 1IRK
 - Display both as cartoons:
 - show cartoon, 1P14
 - show cartoon, 1IRK
- Identifying the Mutation Site: The 1P14 structure is a mutant of the insulin receptor tyrosine kinase. To locate and inspect the mutation, you need to know the specific mutation. In the case of 1P14, it is a mutation in the catalytic loop.
- Focusing on the Mutation Site:
 - Use the sequence viewer (Display > Sequence) to identify the mutated residue(s).
 - Select and show the side chains of the mutated residue in 1P14 and the corresponding wild-type residue in 1IRK as sticks to observe any conformational changes. For example, to show residue 1162 in both structures:
 - show sticks, 1P14 and resi 1162
 - show sticks, 1IRK and resi 1162
 - zoom (resi 1162 and (1P14 or 1IRK))
 - label (resi 1162 and name CA), "resi %s" % resi

Protocol 3: Quantitative Analysis - Measuring Distances

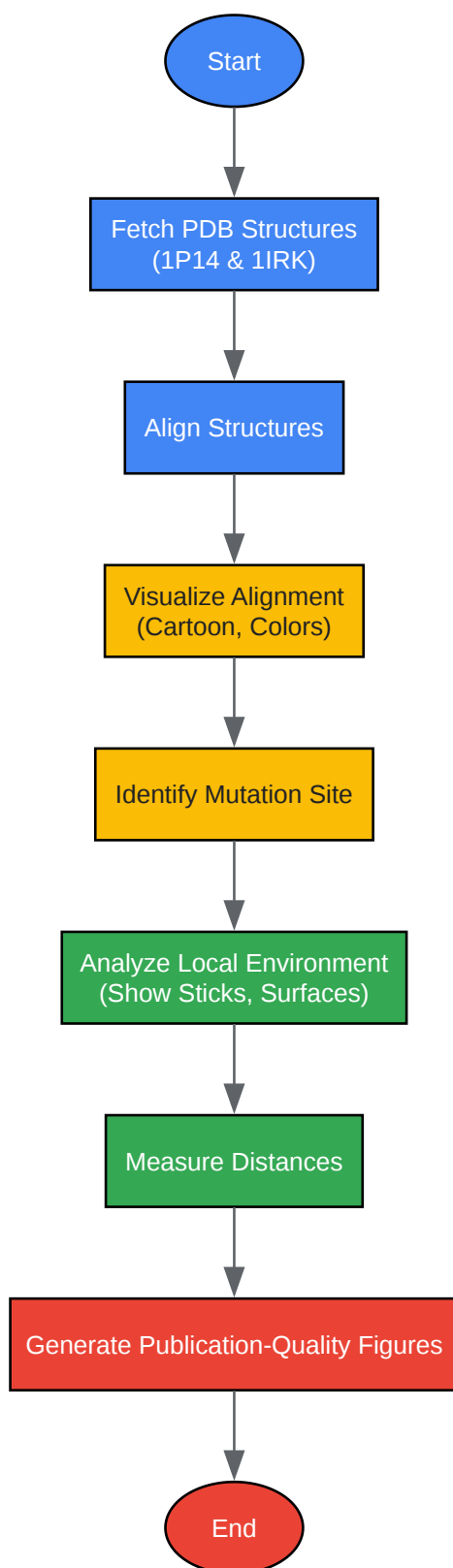
This protocol explains how to measure distances between atoms, which can be useful for quantifying the impact of a mutation on the local environment.

Methodology:

- **Enable Measurement Wizard:** Go to Wizard > Measurement.
- **Select Atoms:** Click on the two atoms between which you want to measure the distance. The distance will be displayed in Angstroms (Å).
- **Example Measurement:** To measure the distance between the C-alpha atoms of two residues (e.g., residue 1158 and 1162) in the catalytic loop of 1P14:
 - In the PyMOL viewer, click on the C-alpha atom of residue 1158.
 - Click on the C-alpha atom of residue 1162.
- **Store and Compare Measurements:** Record the distances in a table to compare between the wild-type and mutant structures. This can reveal subtle conformational changes.

Logical Workflow for Structure Analysis

The following diagram outlines the logical workflow for the visualization and analysis of the 1P14 structure as described in the protocols.



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Caption: PyMOL Workflow for 1P14 Analysis.

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References

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- 2. [compchems.com](https://www.compchems.com) [[compchems.com](https://www.compchems.com)]
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